

Technical Support Center: 3-Methylisoxazole-5-carbonyl chloride

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Compound of Interest

Compound Name: 3-Methylisoxazole-5-carbonyl chloride

Cat. No.: B1316498

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Disclaimer: **3-Methylisoxazole-5-carbonyl chloride** (CAS No. 49783-72-4) is a reactive chemical for laboratory use.[1] Due to limited publicly available data for this specific isomer, this guide is based on the known hazards of acyl chlorides and safety data for closely related isoxazole carbonyl chloride derivatives.[2][3][4][5] Users must always consult the specific Safety Data Sheet (SDS) provided by their supplier and perform a thorough risk assessment before handling this compound.

Frequently Asked Questions (FAQs)

Q1: What is **3-Methylisoxazole-5-carbonyl chloride** and what are its primary hazards?

A1: **3-Methylisoxazole-5-carbonyl chloride** is a heterocyclic organic compound containing a highly reactive acyl chloride functional group.[6] Its primary hazards are characteristic of this chemical class. It is expected to be a corrosive substance that can cause severe skin burns and serious eye damage.[5][7] The compound is sensitive to air and moisture, reacting with water, which can lead to the release of irritating gases.[2][3] It may also cause an allergic skin reaction.[8]

Q2: How should I properly store **3-Methylisoxazole-5-carbonyl chloride**?

A2: Store the compound in a tightly sealed, original container in a cool, dry, and well-ventilated area.[4] It should be stored under an inert atmosphere (e.g., nitrogen or argon) to prevent degradation from air and moisture.[2] Keep it away from incompatible materials such as water,

alcohols, strong bases, and oxidizing agents.[2][4] The storage area should be designated for corrosive materials.[2]

Q3: What Personal Protective Equipment (PPE) is mandatory when working with this chemical?

A3: Always handle **3-Methylisoxazole-5-carbonyl chloride** inside a certified chemical fume hood.[2] Mandatory PPE includes chemical safety goggles and a face shield, a flame-retardant lab coat, and chemical-resistant gloves (e.g., butyl rubber or nitrile; inspect gloves before use).[2][9] Contaminated work clothing should not be allowed out of the laboratory and must be decontaminated before reuse.[3][8]

Q4: What should I do in the event of a small spill?

A4: For a minor spill, ensure you are wearing the appropriate PPE.[10] Do not use water.[3] Cover the spill with a dry, inert absorbent material such as sand, vermiculite, or a commercial sorbent for acid chlorides.[4][11] Starting from the outside and working inwards, carefully sweep the material into a suitable, clearly labeled, and sealable container for hazardous waste disposal.[4][12] Clean the spill area with a dry cloth, followed by a cloth lightly dampened with an appropriate organic solvent if necessary. Ventilate the area well.[11]

Q5: What are the immediate first-aid measures for accidental exposure?

A5: Immediate action is critical.

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[2][8] Seek immediate medical attention.
- Skin Contact: Immediately remove all contaminated clothing and shoes.[3] Flush the affected skin area with large amounts of water and soap for at least 15 minutes.[2] Seek immediate medical attention.
- Inhalation: Move the victim to fresh air immediately.[3] If breathing is difficult or has stopped, provide artificial respiration.[2] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[3] Rinse the mouth with water. Never give anything by mouth to an unconscious person.[7] Seek immediate medical attention.

Q6: My reaction yield is low or the product is impure. What are some common experimental issues?

A6: Given its reactivity, several factors can affect your experiment:

- **Reagent Degradation:** The most common issue is the hydrolysis of the carbonyl chloride back to the less reactive carboxylic acid due to exposure to moisture from the air, solvents, or glassware. Ensure all glassware is oven-dried and reactions are run under an inert atmosphere with anhydrous solvents.
- **Purity of Starting Material:** Use a freshly opened bottle or a properly stored sample. Over time, even with proper storage, some degradation can occur.
- **Reaction Temperature:** Acyl chlorides are highly reactive, and side reactions can occur at elevated temperatures. Consider running your reaction at a lower temperature.

Data & Properties

Table 1: Physical and Chemical Properties of **3-Methylisoxazole-5-carbonyl chloride** and Related Isomers

| Property | 3-Methylisoxazole-5-carbonyl chloride | 5-Methylisoxazole-3-carbonyl chloride | 3-(2-Chlorophenyl)-5-methylisoxazole-4-carbonyl chloride |
|-------------------|---|--|--|
| CAS Number | 49783-72-4[1] | 39499-34-8[13] | 25629-50-9 |
| Molecular Formula | C ₅ H ₄ ClNO ₂ | C ₅ H ₄ ClNO ₂ [13] | C ₁₁ H ₇ Cl ₂ NO ₂ |
| Molecular Weight | 145.54 g/mol [1] | 145.54 g/mol [14] | 256.09 g/mol [8] |
| Appearance | Solid, Low Melting Solid[1] | Liquid[13] | Cream Solid[8] |
| Purity | 95%[1] | ~98%[13] | ≤100%[8] |

Table 2: Personal Protective Equipment (PPE) Quick Guide

| Body Area | Required Protection | Notes |
|-------------|--|--|
| Eyes/Face | Chemical safety goggles AND full-face shield.[2] | Standard safety glasses are not sufficient. |
| Hands/Skin | Chemical-resistant gloves (e.g., Butyl, Viton).[2] | Inspect gloves for tears or holes before each use.[9] |
| Body | Flame-retardant lab coat. | Remove immediately if splashed. |
| Respiratory | Use only within a certified chemical fume hood.[2] | A respirator may be required for large spills or emergencies. [9] |

Experimental Protocols

Protocol 1: Standard Procedure for Handling and Dispensing

- **Preparation:** Before starting, ensure all necessary PPE is worn correctly. Confirm the chemical fume hood is functioning properly. All glassware must be oven- or flame-dried and cooled under an inert atmosphere.
- **Inert Atmosphere:** Place the sealed bottle of **3-Methylisoxazole-5-carbonyl chloride** in a desiccator or glove box to bring to room temperature if it was stored refrigerated.
- **Dispensing:** Conduct all transfers inside the fume hood. Briefly remove the cap and quickly weigh the required amount into your reaction vessel under a stream of inert gas (e.g., nitrogen or argon).
- **Sealing:** Tightly reseal the bottle immediately after dispensing. Purge the headspace of the bottle with inert gas before final sealing to protect the remaining reagent.
- **Cleanup:** Decontaminate the spatula and any surfaces that may have come into contact with the chemical using a dry cloth or paper towel, followed by a wipe with an appropriate solvent (e.g., acetone), ensuring all waste is disposed of as hazardous.

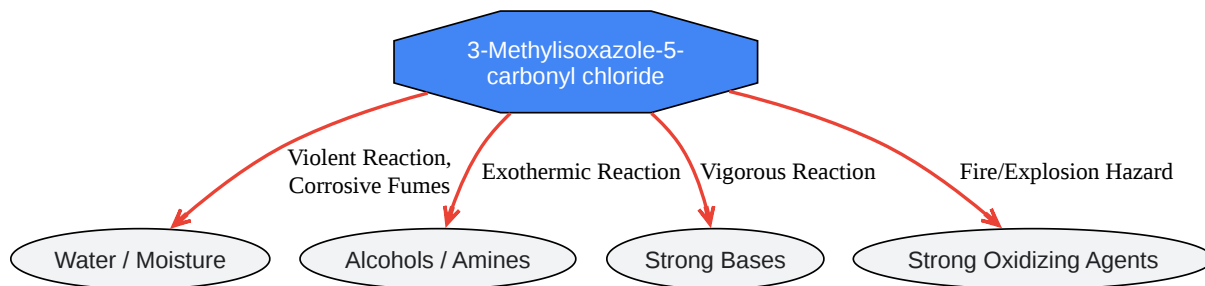
- Post-Handling: Wash hands thoroughly with soap and water after the procedure is complete.
[4]

Protocol 2: Emergency Spill Response

- Assess the Situation: Determine the size and nature of the spill. For any spill larger than what can be safely handled by trained personnel (e.g., >1 L) or any spill outside of a fume hood, evacuate the area immediately.[11][12]
- Alert Personnel: Notify all personnel in the immediate vicinity.[12]
- Don PPE: Put on all required PPE, including respiratory protection if necessary and available.[10]
- Contain the Spill: If the spill is liquid, create a dike around the spill using an inert, non-combustible absorbent material (e.g., dry sand, vermiculite).[15] Do not use combustible materials like paper towels to absorb the bulk of the spill.
- Neutralize/Absorb: Slowly and carefully cover the spill with the absorbent material, working from the outside in.[12]
- Collect Waste: Using spark-proof tools, carefully scoop the absorbed material into a heavy-duty, labeled plastic container for hazardous waste.[15]
- Final Decontamination: Wipe the spill area with a cloth, which should also be placed in the hazardous waste container. Wash the area with soap and water, if appropriate for the surface.[12]
- Report: Report the incident to your institution's Environmental Health & Safety (EHS) office.
[15]

Visual Guides

Caption: Decision workflow for handling a chemical spill.



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Caption: Key chemical incompatibilities.

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